

Section 1: Foundational Biochemistry - The Nornicotine Precursor

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Compound of Interest

Compound Name: (R,S)-N-Ethylornicotine

CAS No.: 86900-39-2

Cat. No.: B013977

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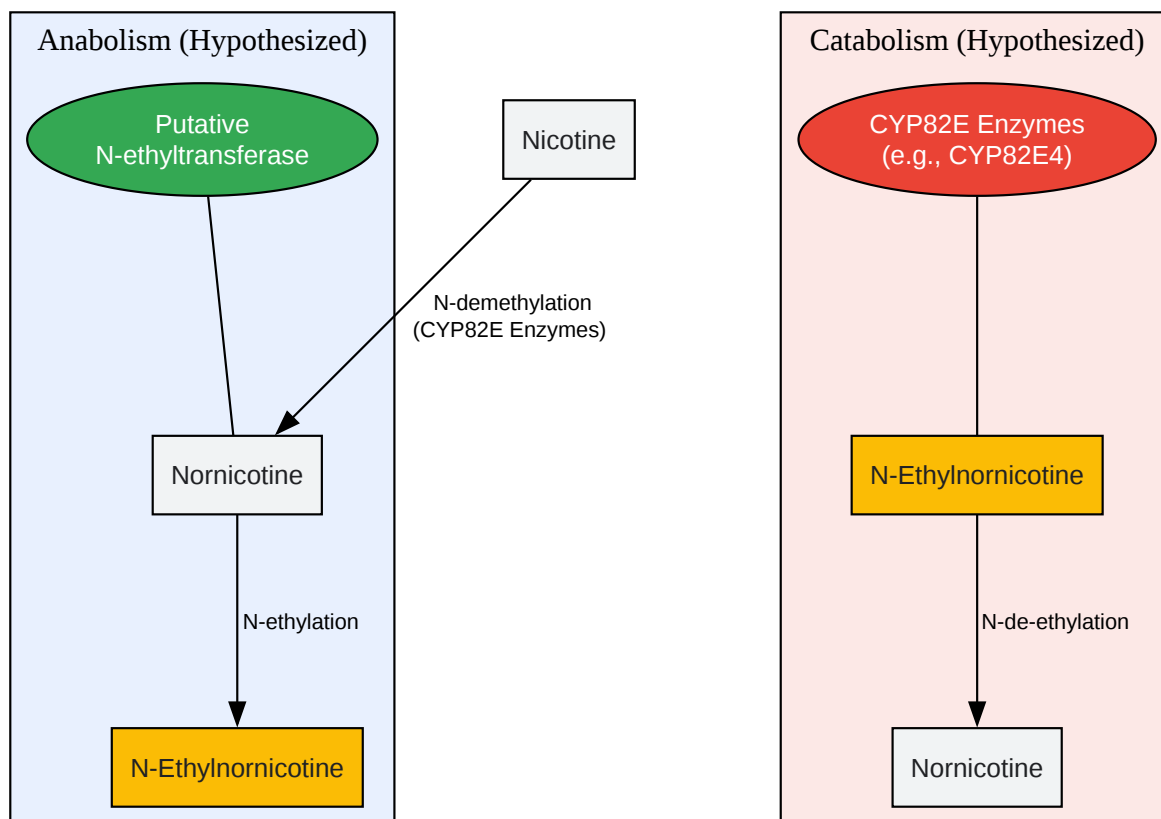
To understand the metabolism of N-Ethylornicotine, it is essential to first grasp the biosynthesis of its immediate precursor, nornicotine. In most commercial *Nicotiana tabacum* varieties, nicotine is the principal alkaloid, constituting over 90% of the total alkaloid pool.^[1] Nornicotine is a secondary alkaloid produced via the N-demethylation of nicotine.^{[1][2]} This process, often termed "conversion," is particularly active during leaf senescence and curing.^[3]

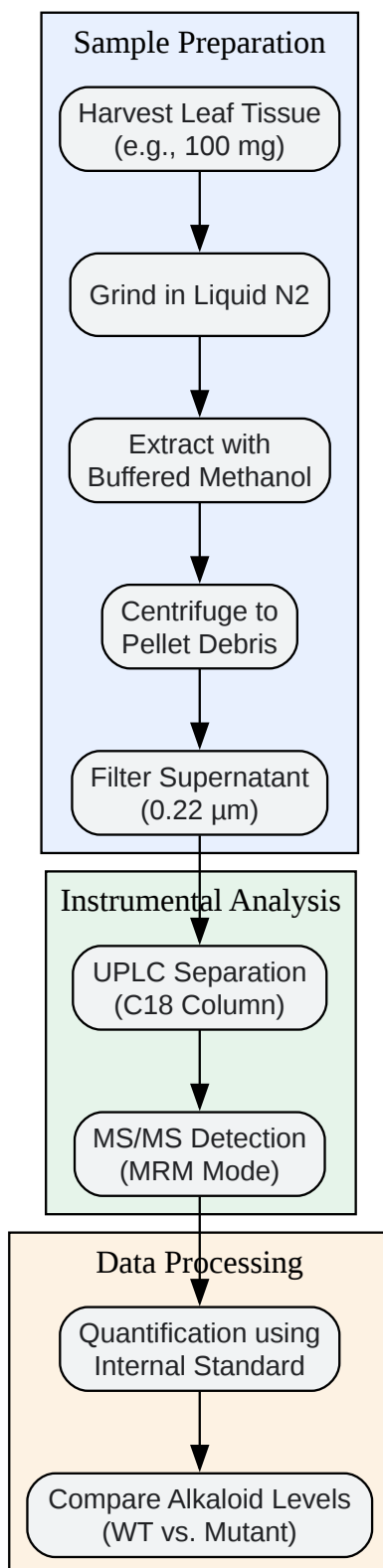
The enzymatic conversion of nicotine to nornicotine is catalyzed by a specific group of cytochrome P450 monooxygenases belonging to the CYP82E subfamily.^{[1][4]} In *N. tabacum*, three key functional enzymes have been identified:

- CYP82E4: This is the major enzyme responsible for nicotine demethylation, especially in "converter" tobacco lines where its expression is strongly upregulated during senescence.^{[1][5][6]} The expression of CYP82E4 can be influenced by epigenetic factors, such as DNA methylation, and is induced by senescence-related signaling pathways.^{[5][7]}
- CYP82E5v2: This enzyme also functions as a nicotine N-demethylase, with higher transcript accumulation observed in green, non-senescing leaves compared to CYP82E4.^{[6][8]}

- CYP82E10: Originating from the ancestral *N. sylvestris* parent, this enzyme contributes to the overall nor nicotine pool.[\[3\]](#)

These enzymes collectively mediate the oxidative removal of the N-methyl group from the pyrrolidine ring of nicotine to yield nor nicotine.[\[1\]](#)[\[3\]](#) Creating knockout mutations in all three of these genes has been shown to dramatically reduce nor nicotine content in tobacco plants.[\[3\]](#)





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Sources

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